

An In-depth Technical Guide to 1-(4-Phenoxyphenoxy)-2-propanol

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Compound of Interest

Compound Name: 1-(4-Phenoxyphenoxy)-2-propanol

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(4-phenoxyphenoxy)-2-propanol**. It is a key intermediate in the synthesis of various organic compounds, notably the pesticide Pyriproxyfen.^{[1][2]} This document consolidates essential data for laboratory and research applications, including detailed synthetic protocols and a summary of its physicochemical characteristics.

Chemical Identity and Properties

1-(4-Phenoxyphenoxy)-2-propanol is an organic compound characterized by a propanol backbone substituted with a 4-phenoxyphenoxy group.^[3]

Property	Value	Source
IUPAC Name	1-(4-phenoxyphenoxy)propan-2-ol	[4]
CAS Number	57650-78-9	[3]
Molecular Formula	C ₁₅ H ₁₆ O ₃	[4]
Molecular Weight	244.29 g/mol	[5]
Appearance	White to off-white crystalline powder or molten solid/cast	
Melting Point	70-72 °C	
Boiling Point	379.3 ± 22.0 °C (Predicted)	[5]
Density	1.136 ± 0.06 g/cm ³ (Predicted)	[5]
Solubility	Soluble in Chloroform and Methanol (Slightly)	
pKa	14.33 ± 0.20 (Predicted)	[5]

Synthesis Protocols

The synthesis of **1-(4-phenoxyphenoxy)-2-propanol** is well-documented in patent literature. Below are detailed experimental protocols derived from these sources.

Method 1: Reaction of 4-phenoxyphenol with Propylene Oxide

This method involves the base-catalyzed reaction of 4-phenoxyphenol with propylene oxide.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel, dissolve 4-phenoxyphenol in water.
- **Catalyst Addition:** Add a basic catalyst such as potassium hydroxide, sodium hydroxide, or potassium carbonate. The molar ratio of 4-phenoxyphenol to the basic catalyst should be

between 1:0.1 and 1:2.[6]

- Reagent Addition: Add propylene oxide to the mixture. The molar ratio of 4-phenoxyphenol to propylene oxide should be between 1:2 and 1:5.[6]
- Reaction Conditions: Maintain the reaction temperature between 20-60°C and stir for 1-6 hours.[6]
- Work-up: Upon completion of the reaction, the desired product, **1-(4-phenoxyphenoxy)-2-propanol**, is obtained.[6]

Method 2: Reaction of 4-phenoxyphenol with 1-chloro-2-propanol

This alternative synthesis route involves the reaction of 4-phenoxyphenol with 1-chloro-2-propanol in the presence of an acid binding agent.

Experimental Protocol:

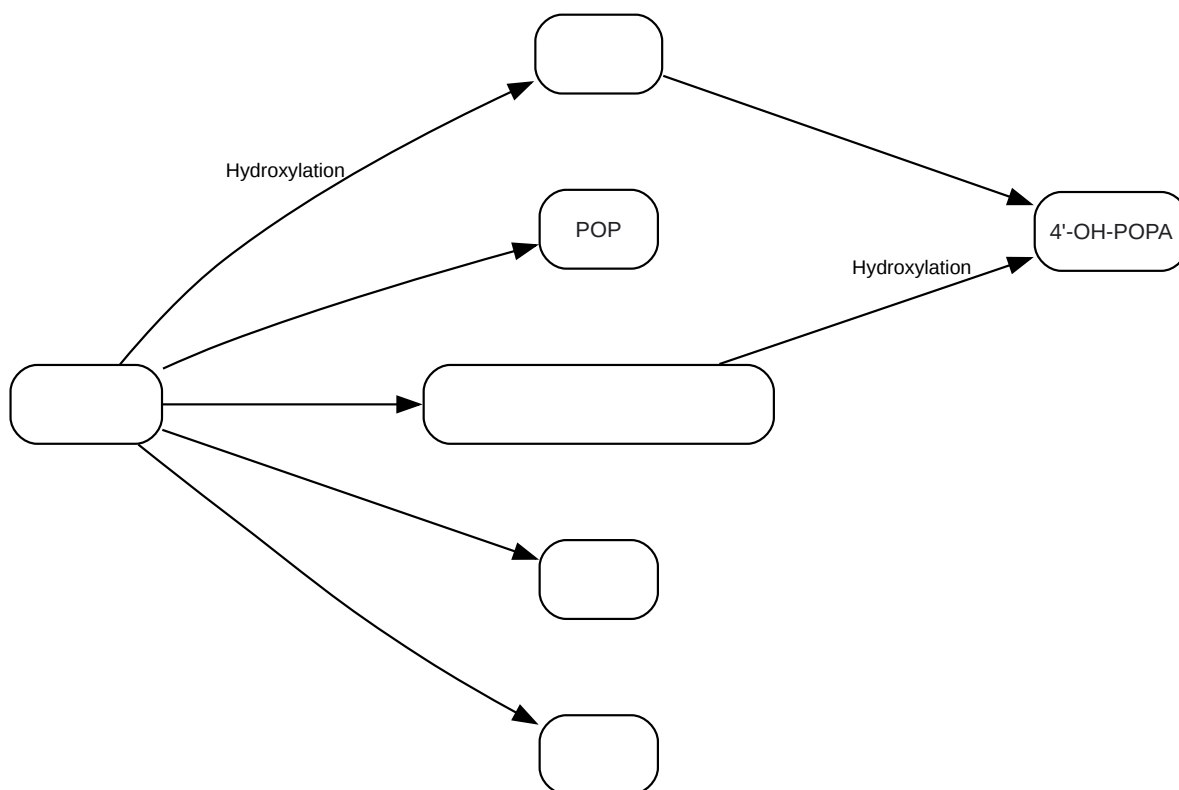
- Reaction Setup: Dissolve 4-phenoxyphenol in a suitable solvent (e.g., methanol, ethanol, propanol, isopropanol, water, formic acid, or acetic acid) in a reaction vessel.[7]
- Addition of Acid Binding Agent: Add an acid binding agent, such as sodium hydroxide, potassium hydroxide, sodium carbonate, potassium carbonate, or lithium hydroxide.[7]
- Reagent Addition: Slowly add a solution of 1-chloro-2-propanol in the same solvent to the reaction mixture.
- Reaction Conditions: Stir the reaction mixture at a temperature between 25-120°C until the reaction is complete.[7]
- Product Isolation: Cool the reaction solution to allow the product to precipitate. The resulting **1-(4-phenoxyphenoxy)-2-propanol** can then be isolated.[7]

Role as a Metabolite of Pyriproxyfen

1-(4-Phenoxyphenoxy)-2-propanol, also referred to as (RS)-2-hydroxypropyl 4-phenoxyphenyl ether (POPA), is a known metabolite of the pesticide Pyriproxyfen.[8][9] The

metabolic degradation of Pyriproxyfen in soil can lead to the formation of several products, including POPA.[9]

Below is a diagram illustrating the metabolic pathway of Pyriproxyfen.



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Metabolic pathway of Pyriproxyfen.

Safety and Handling

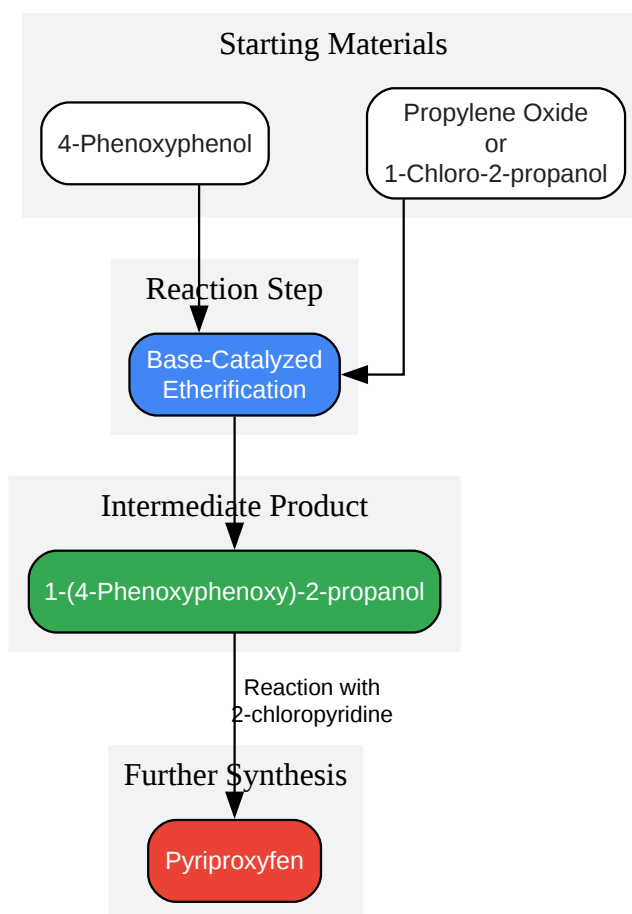
A safety data sheet (SDS) should be consulted before handling **1-(4-phenoxyphenoxy)-2-propanol**. General safety precautions include:

- Personal Protective Equipment: Wear appropriate protective clothing, gloves, and eye/face protection.

- Ventilation: Handle in a well-ventilated area.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.

Logical Workflow for Synthesis

The synthesis of **1-(4-phenoxyphenoxy)-2-propanol** is a critical step in the production of Pyriproxyfen. The following diagram outlines the logical workflow from starting materials to the final product.



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